

Technical Guide: Synthesis and Characterization of 3-Amino-4-methoxybenzenesulfonic Acid

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | 3-Amino-4-methoxybenzenesulfonic acid |
| Cat. No.: | B042924 |

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Abstract

This technical guide provides a detailed overview of the synthesis and characterization of **3-Amino-4-methoxybenzenesulfonic acid** (CAS No. 98-42-0). This compound, also known as o-anisidine-4-sulfonic acid, is a valuable intermediate in the synthesis of various organic molecules, including dyes and potential pharmaceutical agents.^{[1][2]} This document outlines a plausible synthetic route via the sulfonation of 2-methoxyaniline (o-anisidine), presents key physicochemical properties, and discusses the available characterization data. Due to the limited availability of public experimental spectral data, predicted spectroscopic data is provided for reference.

Physicochemical Properties

3-Amino-4-methoxybenzenesulfonic acid is an off-white crystalline powder.^[2] In its solid state, it exists as a zwitterion, 3-ammonio-4-methoxybenzenesulfonate.^[2] A summary of its key physical and chemical properties is presented in Table 1.

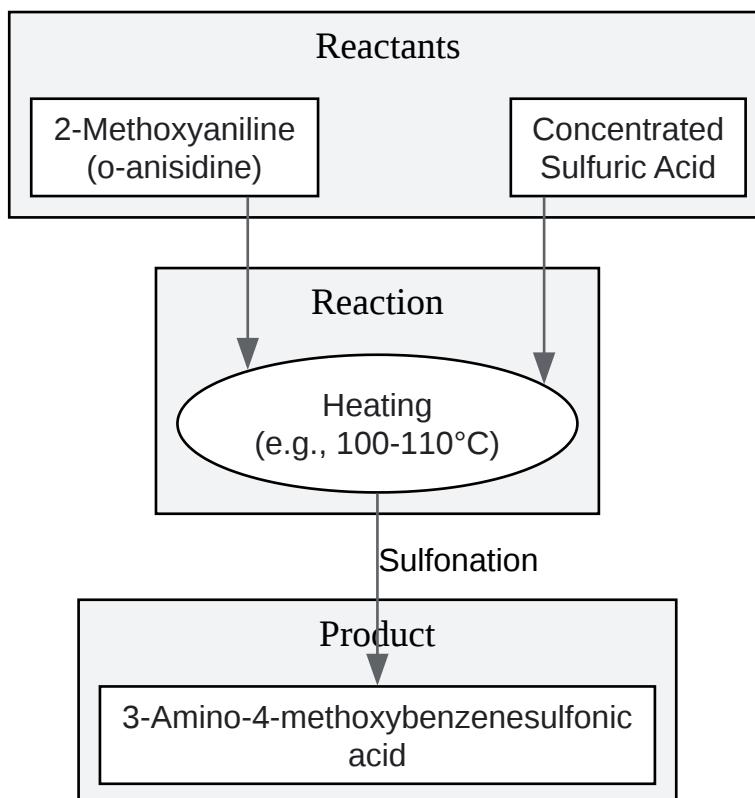
Table 1: Physicochemical Properties of **3-Amino-4-methoxybenzenesulfonic acid**

| Property | Value | Reference(s) |
|-------------------|---|---|
| Molecular Formula | C ₇ H ₉ NO ₄ S | [3] [4] |
| Molecular Weight | 203.22 g/mol | [3] [4] |
| CAS Number | 98-42-0 | [3] [4] |
| Appearance | Off-white crystalline powder | [1] |
| Melting Point | 305 °C (decomposition) | [5] |
| Purity | Typically ≥98% | |

Synthesis Protocol

The synthesis of **3-Amino-4-methoxybenzenesulfonic acid** is most directly achieved through the electrophilic sulfonation of 2-methoxyaniline (o-anisidine). The following protocol is a detailed, generalized procedure based on established methods for the sulfonation of aromatic amines and related compounds.

Reaction Scheme



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Caption: Synthetic pathway for **3-Amino-4-methoxybenzenesulfonic acid**.

Experimental Procedure

Materials:

- 2-Methoxyaniline (o-anisidine)
- Concentrated sulfuric acid (98%)
- Deionized water
- Ice

Equipment:

- Three-necked round-bottom flask

- Mechanical stirrer
- Thermometer
- Dropping funnel
- Heating mantle with temperature controller
- Büchner funnel and flask
- Vacuum source

Protocol:

- Reaction Setup: In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, carefully place a molar excess of concentrated sulfuric acid. The reaction should be conducted in a well-ventilated fume hood.
- Addition of Reactant: Cool the sulfuric acid in an ice bath. Slowly add 2-methoxyaniline dropwise to the cooled, stirring sulfuric acid, ensuring the temperature is maintained below 20°C.
- Heating: After the addition is complete, gradually heat the reaction mixture to 100-110°C. Maintain this temperature for several hours with continuous stirring to ensure the completion of the sulfonation reaction.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Carefully and slowly pour the reaction mixture onto crushed ice with stirring. This will precipitate the product.
- Isolation and Purification: Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the crude product with cold deionized water to remove any remaining acid. The product can be further purified by recrystallization from hot water.
- Drying: Dry the purified product in a vacuum oven at a moderate temperature.

Characterization Data

While a definitive set of experimental spectra for **3-Amino-4-methoxybenzenesulfonic acid** is not readily available in public databases, this section provides predicted data based on its chemical structure.

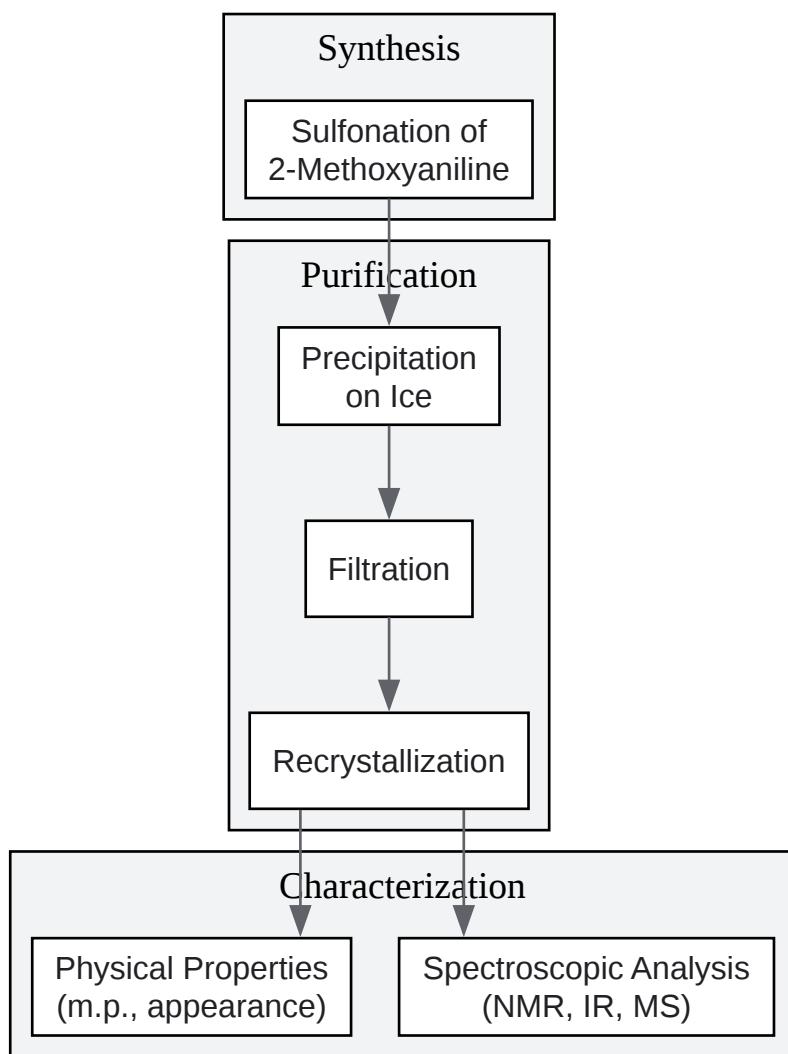
Table 2: Predicted Spectroscopic Data for **3-Amino-4-methoxybenzenesulfonic acid**

| Technique | Predicted Data |
|--------------------------|--|
| ¹ H NMR | Aromatic protons would likely appear as complex multiplets in the range of 6.5-7.5 ppm. The methoxy protons would be a singlet around 3.8-4.0 ppm. The amino and sulfonic acid protons would be broad singlets with variable chemical shifts depending on the solvent and concentration. |
| ¹³ C NMR | Aromatic carbons would be expected in the range of 110-150 ppm. The methoxy carbon would appear around 55-60 ppm. |
| FTIR (cm ⁻¹) | Expected characteristic peaks include: N-H stretching (amine) around 3300-3500, C-H stretching (aromatic and methyl) around 2850-3100, S=O stretching (sulfonic acid) around 1030-1060 and 1150-1200, and C-O stretching (ether) around 1230-1270. |
| Mass Spec (m/z) | The molecular ion peak [M] ⁺ would be expected at approximately 203.03. Common fragmentation patterns would involve the loss of SO ₃ (80) and CH ₃ (15). |

Note: The predicted data is for informational purposes and should be confirmed by experimental analysis.

Experimental Workflow and Logic

The overall process from synthesis to characterization follows a logical progression.



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Caption: General workflow for synthesis and characterization.

Conclusion

This technical guide provides a foundational understanding of the synthesis and properties of **3-Amino-4-methoxybenzenesulfonic acid**. The outlined synthetic protocol offers a reliable method for its preparation from commercially available starting materials. While experimental characterization data is limited, the provided physical properties and predicted spectral data serve as a useful reference for researchers. Further experimental investigation is warranted to fully elucidate the spectroscopic characteristics of this important chemical intermediate.

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